

An In-depth Technical Guide to the Thermodynamic Properties of Benzyl Benzyloxyacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl Benzyloxyacetate*

Cat. No.: *B142457*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl benzyloxyacetate is an organic ester with potential applications in various fields, including pharmaceuticals and material science. A thorough understanding of its thermodynamic properties is crucial for process design, safety analysis, and predicting its behavior in different environments. This technical guide provides a comprehensive overview of the key thermodynamic parameters of **benzyl benzyloxyacetate**, detailed experimental protocols for their determination, and a framework for data presentation. Due to the limited availability of published experimental data for this specific compound, this guide also serves as a methodological handbook for researchers seeking to characterize **benzyl benzyloxyacetate** or similar compounds.

Physicochemical Properties of Benzyl Benzyloxyacetate

Limited data is currently available in the public domain for **benzyl benzyloxyacetate**. The known properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C16H16O3	[1]
Molecular Weight	256.3 g/mol	[1]
Boiling Point	203-205 °C at 11 Torr	[1]
Density	1.135 ± 0.06 g/cm ³	[1]

Thermodynamic Data Summary

A complete thermodynamic dataset for **benzyl benzyloxyacetate** is not currently available in the literature. The following tables are presented as a template for the systematic recording and presentation of such data once determined experimentally. For illustrative purposes, some fields may be populated with data from a structurally similar compound, benzyl acetate, to demonstrate the expected format and typical range of values.

Table 1: Standard Molar Thermodynamic Properties

Property	Symbol	Value (kJ/mol)	Temperature (K)	Pressure (bar)
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	Data not available	298.15	1
Standard Molar Gibbs Free Energy of Formation	$\Delta_f G^\circ$	Data not available	298.15	1
Standard Molar Entropy	S°	Data not available	298.15	1
Standard Molar Heat Capacity (liquid)	$C_{p,l}$	Data not available	298.15	1
Standard Molar Heat Capacity (gas)	$C_{p,g}$	Data not available	298.15	1

Table 2: Phase Transition Properties

Property	Symbol	Value	Temperature (K)	Pressure (bar)
Melting Point	T_m	Data not available	-	1
Enthalpy of Fusion	$\Delta_{fus} H$	Data not available	T_m	1
Boiling Point (at 1 atm)	T_b	Data not available	-	1
Enthalpy of Vaporization	$\Delta_{vap} H$	Data not available	T_b	1

Table 3: Vapor Pressure Data

Temperature (K)	Vapor Pressure (Pa)
Data not available	Data not available
Data not available	Data not available
Data not available	Data not available

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key thermodynamic properties of organic esters like **benzyl benzyloxyacetate**.

Boiling Point and Vapor Pressure Determination

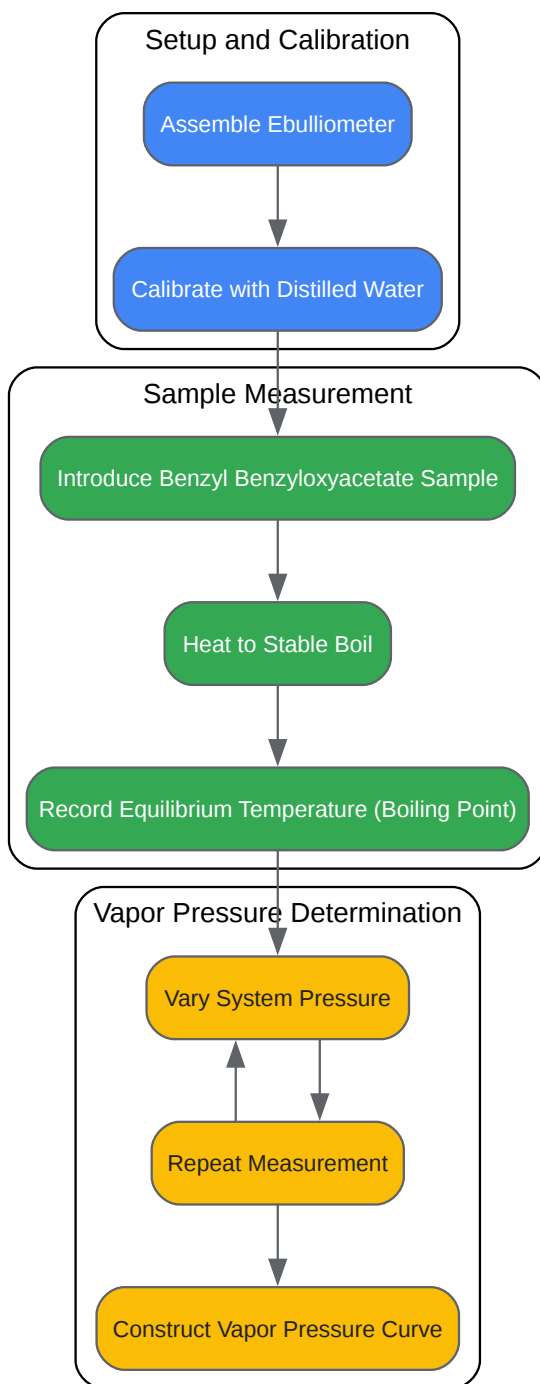
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[2] Ebulliometry is a precise method for this determination.^[3]

Ebulliometry Protocol:

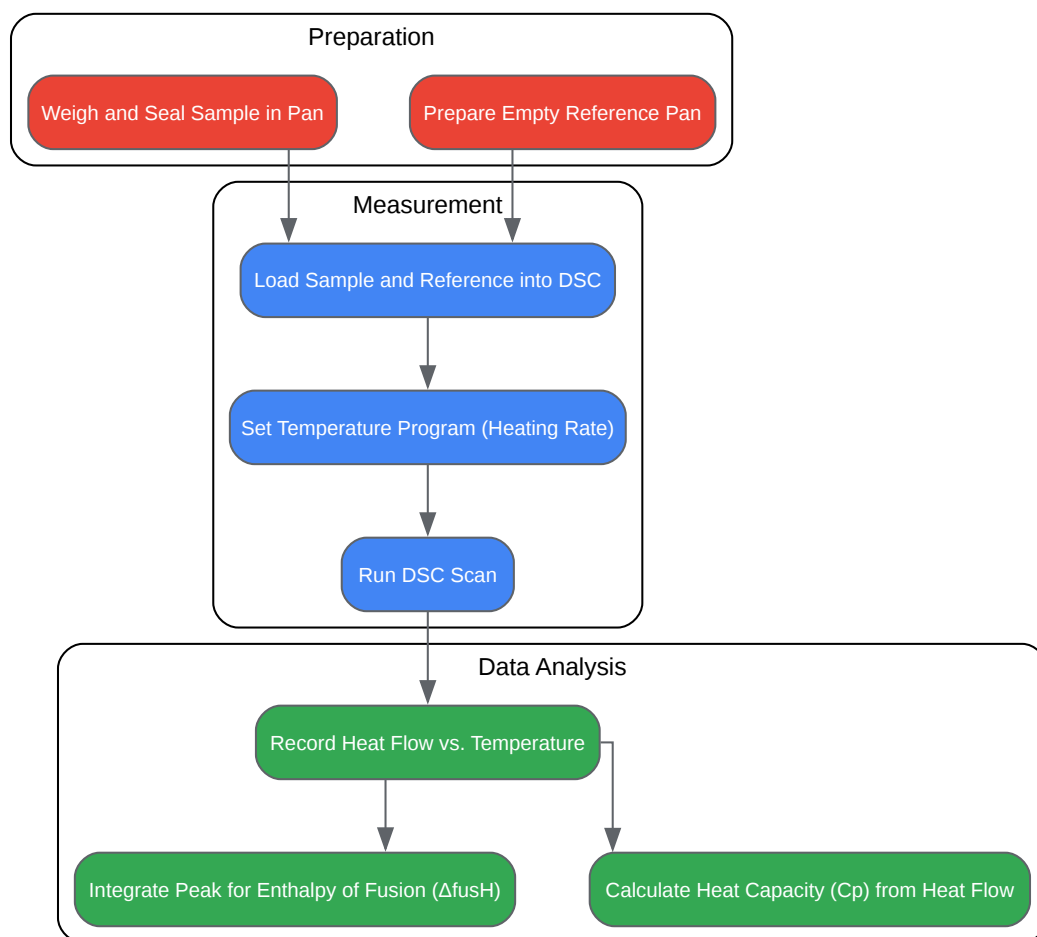
- **Apparatus Setup:** An ebulliometer, which consists of a boiler, a condenser, and a temperature sensor (e.g., a platinum resistance thermometer), is assembled.^[3]
- **Calibration:** The boiling point of a reference substance with a well-known boiling point, typically distilled water, is measured to calibrate the apparatus under the current atmospheric pressure.^[4]^[5]
- **Sample Measurement:** A measured volume of **benzyl benzyloxyacetate** is placed in the boiler.
- **Heating:** The sample is heated to a steady boil, ensuring a state of equilibrium between the liquid and vapor phases.
- **Temperature Recording:** The temperature of the vapor-liquid equilibrium is recorded once it stabilizes. This temperature is the boiling point at the measured atmospheric pressure.

- Vapor Pressure Curve: By systematically varying the pressure within the apparatus using a vacuum pump and a pressure controller, the boiling point can be measured at different pressures to construct a vapor pressure curve.

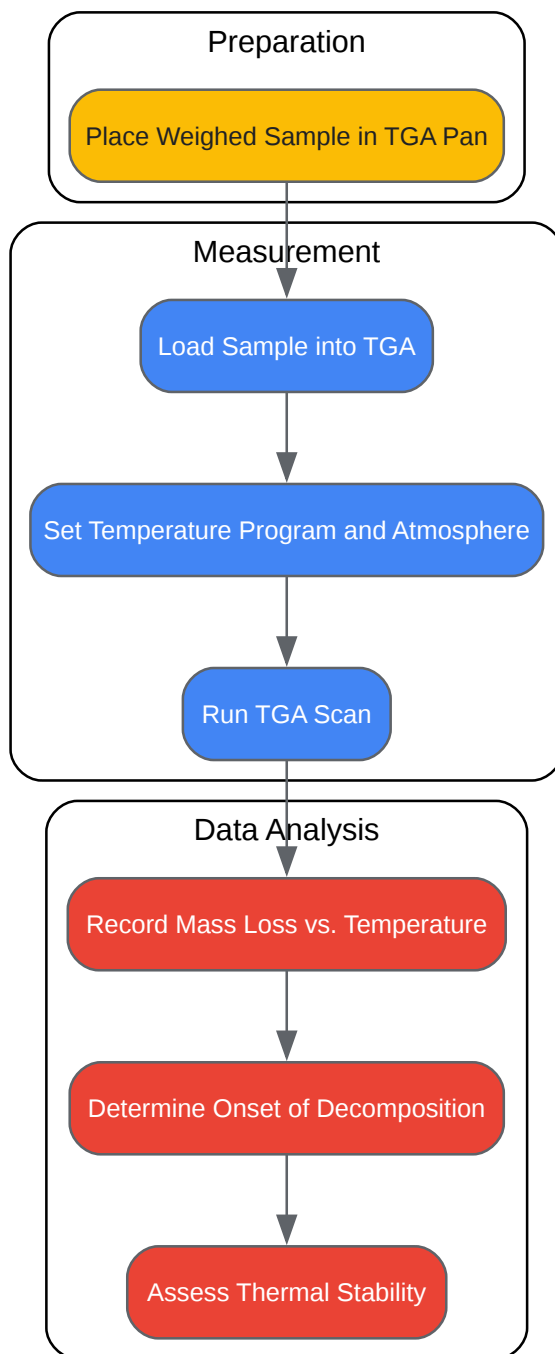
Ebulliometry Experimental Workflow



Differential Scanning Calorimetry (DSC) Workflow



Thermogravimetric Analysis (TGA) Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzyl Benzyloxyacetate | 30379-54-5 [amp.chemicalbook.com]
- 2. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 3. Ebulliometer - Wikipedia [en.wikipedia.org]
- 4. enartis.com [enartis.com]
- 5. seniorchem.com [seniorchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of Benzyl Benzyloxyacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142457#thermodynamic-properties-of-benzyl-benzyloxyacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com